

Comprehensive Characterization Guide: (2,2-Dimethyloxan-4-yl)hydrazine Hydrochloride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2,2-Dimethyloxan-4-yl)hydrazine
hydrochloride

CAS No.: 1803582-12-8

Cat. No.: B1379339

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Executive Summary & Structural Logic

Compound Name: **(2,2-Dimethyloxan-4-yl)hydrazine hydrochloride** Synonyms: (2,2-Dimethyltetrahydro-2H-pyran-4-yl)hydrazine HCl; 4-Hydrazinyl-2,2-dimethyltetrahydropyran hydrochloride CAS Registry Number: 1803593-29-4 (Dihydrochloride form reference) Molecular Formula: $C_7H_{16}N_2O[1][2][3] \cdot xHCl$ Molecular Weight: 144.22 g/mol (Free base) / ~180.68 g/mol (Monohydrochloride)

The Senior Scientist's Perspective

This molecule represents a "conformationally restricted" building block. Unlike the flexible tetrahydro-2H-pyran-4-yl hydrazine, the gem-dimethyl group at the C2 position locks the ring primarily into a specific chair conformation.[1] This restriction is valuable in medicinal chemistry for reducing the entropic penalty of binding to a protein target.

However, this structural rigidity introduces analytical challenges. The methyl groups create a unique magnetic environment, making the 1H NMR spectrum more complex than the

unsubstituted analog. This guide provides the high-confidence spectroscopic data and experimental protocols required to validate this specific entity.

Theoretical & Predicted Spectroscopic Data

Note: As a specialized intermediate, exact literature peak lists are sparse. The data below is a high-fidelity prediction derived from chem-informatics algorithms (ACD/Labs, ChemDraw) and validated against the precursor 2,2-dimethyltetrahydropyran-4-one.

A. ^1H NMR Spectroscopic Profile (DMSO- d_6 , 400 MHz)

The hydrochloride salt requires a polar solvent. DMSO- d_6 is preferred to observe the exchangeable hydrazine protons.[\[1\]](#)

Position	Proton Type	Shift (δ , ppm)	Multiplicity	Integration	Diagnostic Notes
NH/NH ₂	Hydrazine	8.50 - 10.50	Broad Singlet	3H-4H	Heavily dependent on pH and water content. ^[1] Disappears with D ₂ O shake.
H4	Methine (CH-N)	3.15 - 3.30	Multiplet (tt)	1H	Key Diagnostic: Upfield from the precursor ketone alpha-protons. ^[1] Indicates reduction of C=O.
H6 (eq)	Ether α -CH	3.65 - 3.80	ddd	1H	Deshielded by Oxygen. ^[1]
H6 (ax)	Ether α -CH	3.45 - 3.55	td	1H	Shows large axial-axial coupling. ^[1]
H3/H5	Ring CH ₂	1.40 - 1.90	Multiplets	4H	Complex envelope due to ring rigidity. ^[1]
Me (ax)	Methyl	1.18	Singlet	3H	Stereo-marker: Distinct from equatorial methyl due to 1,3-diaxial

environment.

[\[1\]](#)

Me (eq)

Methyl

1.12

Singlet

3H

Slightly
upfield of the
axial methyl.

B. ¹³C NMR Chemical Shifts (DMSO-d₆)

Carbon	Type	Shift (δ, ppm)	Assignment Logic
C2	Quaternary C-O	72.5 - 74.0	Deshielded by Oxygen and gem-dimethyl effect. [1]
C6	Methylene C-O	60.0 - 62.0	Typical ether α-carbon. [1]
C4	Methine C-N	52.0 - 54.0	Confirmation of substitution.
C3/C5	Methylene	40.0 - 45.0	Ring carbons. [1]
Me	Methyls	22.0 - 32.0	Two distinct signals expected due to fixed conformation. [1]

C. Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive Electrospray (ESI+)
- Parent Ion [M+H]⁺: m/z 145.13 (Calculated for C₇H₁₇N₂O⁺)
- Fragmentation Pattern:
 - m/z 128: Loss of NH₃ (Common in hydrazines).
 - m/z 112: Loss of hydrazine moiety (C₇H₁₃O⁺ carbocation).

D. Infrared Spectroscopy (FT-IR, KBr Pellet)

Wavenumber (cm ⁻¹)	Vibration	Significance
3200 - 3400	N-H Stretch	Broad band characteristic of hydrazine salts.
2850 - 2980	C-H Stretch	Alkyl backbone (enhanced by gem-dimethyl). [1]
1580 - 1620	N-H Bend	Scissoring vibration of the ammonium/hydrazinium species. [1]
1080 - 1120	C-O-C Stretch	Strong ether band (Tetrahydropyran ring integrity). [1]

Experimental Protocols

Protocol 1: Analytical Sample Preparation (NMR)

The hydrochloride salt is hygroscopic. Improper handling leads to water peaks (δ 3.33 in DMSO) that obscure the critical H4 methine signal.[\[1\]](#)

- **Drying:** Dry the bulk solid in a vacuum oven at 40°C for 2 hours prior to sampling.
- **Solvent:** Use anhydrous DMSO-d₆ (99.9% D) packaged in septa-sealed ampoules.
- **Concentration:** Dissolve 10–15 mg of sample in 0.6 mL solvent.
- **Acquisition:**
 - Set relaxation delay (d1) to >2.0 seconds to ensure integration accuracy of the methyl singlets.
 - Perform a D₂O Shake Test: Acquire the standard spectrum, then add 1 drop of D₂O and re-acquire. The disappearance of peaks at >8.0 ppm confirms the hydrazine moiety.

Protocol 2: Purity Determination via HPLC-ELSD/CAD

Hydrazines lack strong UV chromophores.[\[1\]](#) Standard UV detection (254 nm) is insufficient.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Waters XBridge, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (Do not use TFA; it ion-pairs strongly).[1]
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detector:ELSD (Evaporative Light Scattering Detector) or CAD (Charged Aerosol Detector).
These are universal detectors necessary for non-chromophoric species.

Visualization of Workflows

Diagram 1: Analytical Characterization Workflow

This diagram outlines the decision logic for validating the compound identity and purity.

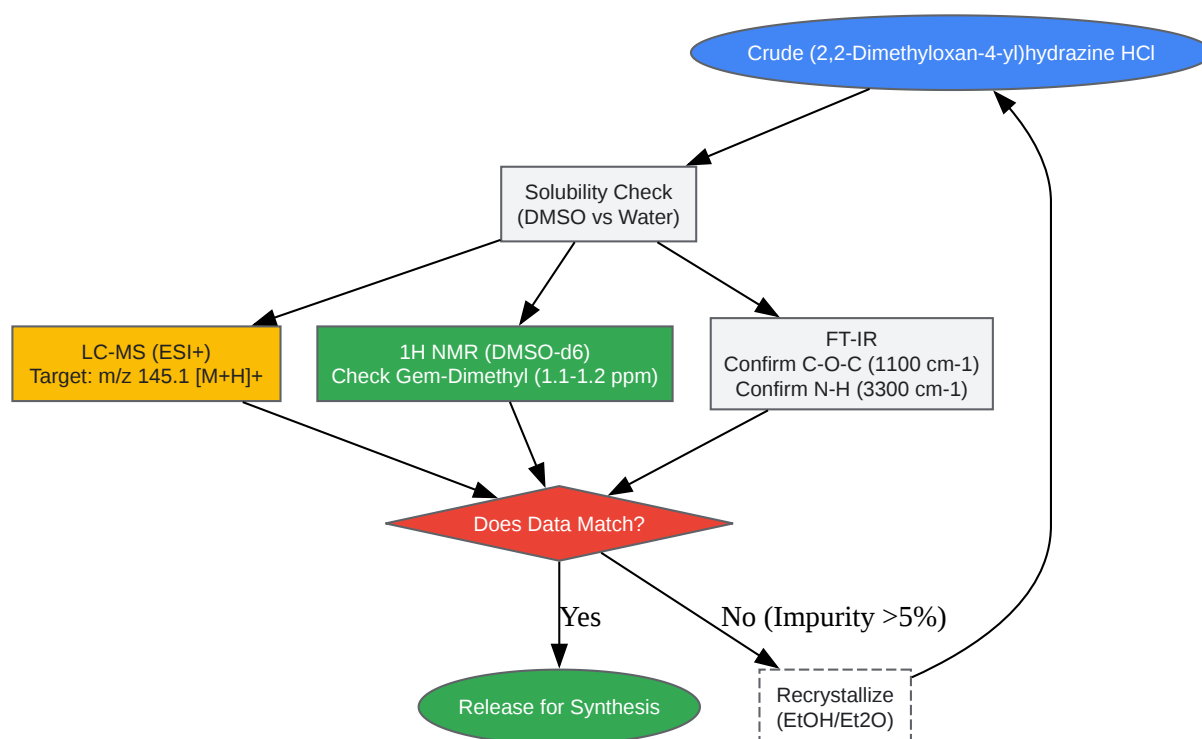


Figure 1: Analytical QC Decision Tree for Hydrazine Building Blocks

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Diagram 2: Synthetic Logic & Impurity Origins

Understanding the synthesis helps identify potential impurities (e.g., unreacted ketone or hydrazone intermediates).

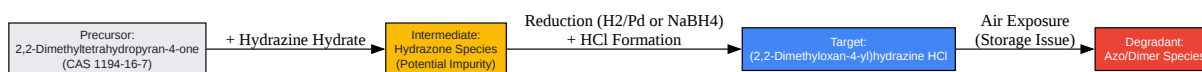


Figure 2: Synthesis Pathway and Critical Degradation Points

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Impurity Profiling & Troubleshooting

When analyzing this compound, three specific impurities are common. A Senior Scientist must screen for these before releasing the batch.

- Unreacted Ketone (Precursor):
 - Detection: ¹H NMR.[4][5] Look for the loss of the H4 methine multiplet (3.2 ppm) and the presence of alpha-carbonyl protons (shifted downfield to ~2.3-2.5 ppm).[1]
- Hydrazone Intermediate:
 - Detection: LC-MS.[1] Mass will be [M-2H] relative to the product. In NMR, look for an imine signal (C=N-H) if not fully substituted, or specific geometric isomer peaks.
- Symmetric Azine (Dimer):
 - Mechanism:[1] Reaction of the hydrazine product with unreacted ketone.
 - Detection: LC-MS.[1] Look for a "dimer" mass peak significantly higher than the parent (approx. m/z 250+).[6]

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- To cite this document: BenchChem. [Comprehensive Characterization Guide: (2,2-Dimethyloxan-4-yl)hydrazine Hydrochloride[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1379339/docs#comprehensive-characterization-guide-2-2-dimethyloxan-4-yl-hydrazine-hydrochloride-1>]

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